

An In-depth Technical Guide to Stoichiometric and Non-Stoichiometric Nickel Arsenide Phases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel arsenide

Cat. No.: B3432476

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of stoichiometric and non-stoichiometric **nickel arsenide** (NiAs) phases, covering their fundamental properties, synthesis, and toxicological implications. The information is tailored for researchers in materials science, chemistry, and drug development, offering detailed experimental protocols, quantitative data summaries, and visual representations of key concepts.

Introduction to Nickel Arsenide Phases

Nickel arsenide (NiAs) is an intermetallic compound that serves as the prototype for a large family of materials with the NiAs (B8₁) crystal structure.^[1] These materials exhibit a wide range of interesting physical properties, including metallic conductivity and complex magnetic behavior, which are often tunable by varying their stoichiometry.^[1]

The stoichiometric compound, NiAs, has a hexagonal crystal structure belonging to the P6₃/mmc space group.^{[2][3]} In this structure, the arsenic atoms form a hexagonal close-packed (hcp) sublattice, with the nickel atoms occupying all of the octahedral interstitial sites.^{[4][5]} This arrangement leads to a coordination number of 6 for both nickel and arsenic atoms.^[6] Each nickel atom is octahedrally coordinated by six arsenic atoms, while each arsenic atom is surrounded by six nickel atoms in a trigonal prismatic geometry.

A key feature of the Ni-As system is the prevalence of non-stoichiometry, giving rise to phases with the general formula Ni_{1-x}As. These non-stoichiometric compounds, along with other

distinct phases such as Ni_5As_2 and $\text{Ni}_{11}\text{As}_8$, exhibit unique structural and physical properties that are of significant scientific interest.[7] The study of these phases is crucial for understanding the fundamental principles of solid-state chemistry and for the development of new materials with tailored functionalities.

From a health and safety perspective, **nickel arsenide** compounds are of significant concern due to their toxicity and carcinogenicity.[5] Understanding the biochemical mechanisms underlying their adverse effects is particularly relevant for drug development professionals and for ensuring safe handling and processing of these materials in industrial and research settings.

Crystal Structure and Physical Properties

The defining characteristic of the NiAs structure type is its ability to accommodate a significant degree of non-stoichiometry on the metal sublattice, leading to the formation of Ni_{1-x}As phases. This deviation from the ideal 1:1 stoichiometry results in changes to the crystal lattice parameters and has a profound impact on the material's physical properties.

Quantitative Data on Nickel Arsenide Phases

The following tables summarize the available quantitative data for stoichiometric and non-stoichiometric **nickel arsenide** phases. It is important to note that detailed experimental data correlating the precise stoichiometry (x in Ni_{1-x}As) with physical properties is not extensively available in the literature. The data presented here is compiled from various sources and serves as a reference for the known phases in the Ni-As system.

Phase	Composition	Crystal System	Space Group	Pearson Symbol	Prototype
NiAs	NiAs	Hexagonal	$P6_3/mmc$	hP4	NiAs (B8 ₁)
Orcelite	$\text{Ni}_{5-x}\text{As}_2$ ($x=0.25$)				
Maucherite	$\text{Ni}_{11}\text{As}_8$				

Table 1: Crystallographic Data for Selected **Nickel Arsenide** Phases.

Property	Value for Stoichiometric NiAs	Units
Molar Mass	133.615	g/mol
Density	7.57	g/cm ³
Melting Point	968	°C

Table 2: Physical Properties of Stoichiometric **Nickel Arsenide** (NiAs).^[5]

Note: Comprehensive data for lattice parameters, magnetic susceptibility, electrical resistivity, and Seebeck coefficient as a function of 'x' in Ni_{1-x}As is not readily available in the reviewed literature. Further experimental work is needed to populate these data sets.

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **nickel arsenide** phases. The protocols are intended to be a starting point for researchers and can be adapted based on specific experimental requirements and available equipment.

Colloidal Synthesis of Nickel Arsenide Nanocrystals

This method is suitable for producing nanometer-sized, crystalline NiAs platelets.

Materials:

- Nickel(II) chloride (NiCl₂, 98%)
- 1-Octadecene (ODE, 97%)
- Trioctylphosphine (TOP, 97%)
- Tris(dimethylamino)arsine (99%)
- Anhydrous toluene (99.8%)
- Anhydrous ethanol (99.9%)

Procedure:

- In a 25 mL three-neck flask, combine NiCl_2 (0.4 mmol), ODE (6 mL), and TOP (3 mL).
- Degas the mixture under vacuum at 120 °C for 2 hours using a standard Schlenk line.
- After degassing, switch the atmosphere to argon and heat the solution to 250 °C.
- In an inert atmosphere glovebox, prepare a solution of tris(dimethylamino)arsine (0.4 mmol) in TOP (0.5 mL).
- Swiftly inject the arsenic precursor solution into the hot reaction flask.
- Allow the reaction to proceed for 1 minute.
- Cool the reaction mixture to room temperature.
- Wash the resulting NiAs nanocrystals three times with a mixture of anhydrous toluene and anhydrous ethanol. Each washing step should be followed by centrifugation (4500 rpm, 10 min) and removal of the supernatant.^{[6][8]}

Solid-State Synthesis of Bulk Nickel Arsenide

This is a traditional method for producing polycrystalline powders of intermetallic compounds.

Materials:

- High-purity nickel powder
- High-purity arsenic powder
- Quartz ampoule

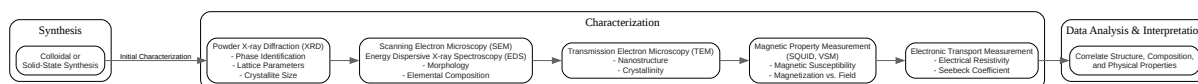
Procedure:

- Weigh stoichiometric amounts of nickel and arsenic powders in an inert atmosphere glovebox to prevent oxidation.
- Thoroughly mix the powders.

- Place the mixed powder into a clean quartz ampoule.
- Evacuate the ampoule to a high vacuum and seal it using a torch.
- Place the sealed ampoule in a programmable tube furnace.
- Slowly heat the ampoule to a temperature between 600 °C and 800 °C over several hours. The exact temperature and heating rate will depend on the desired phase and should be determined based on the Ni-As phase diagram.
- Hold the ampoule at the target temperature for an extended period (24-72 hours) to ensure complete reaction and homogenization.
- Slowly cool the furnace to room temperature.
- Carefully open the ampoule in a fume hood to retrieve the synthesized **nickel arsenide** powder.

Characterization Workflow

A typical workflow for the characterization of synthesized **nickel arsenide** phases is outlined below.



[Click to download full resolution via product page](#)

Figure 1. A typical experimental workflow for the characterization of **nickel arsenide** phases.

Toxicological Profile and Biochemical Pathways

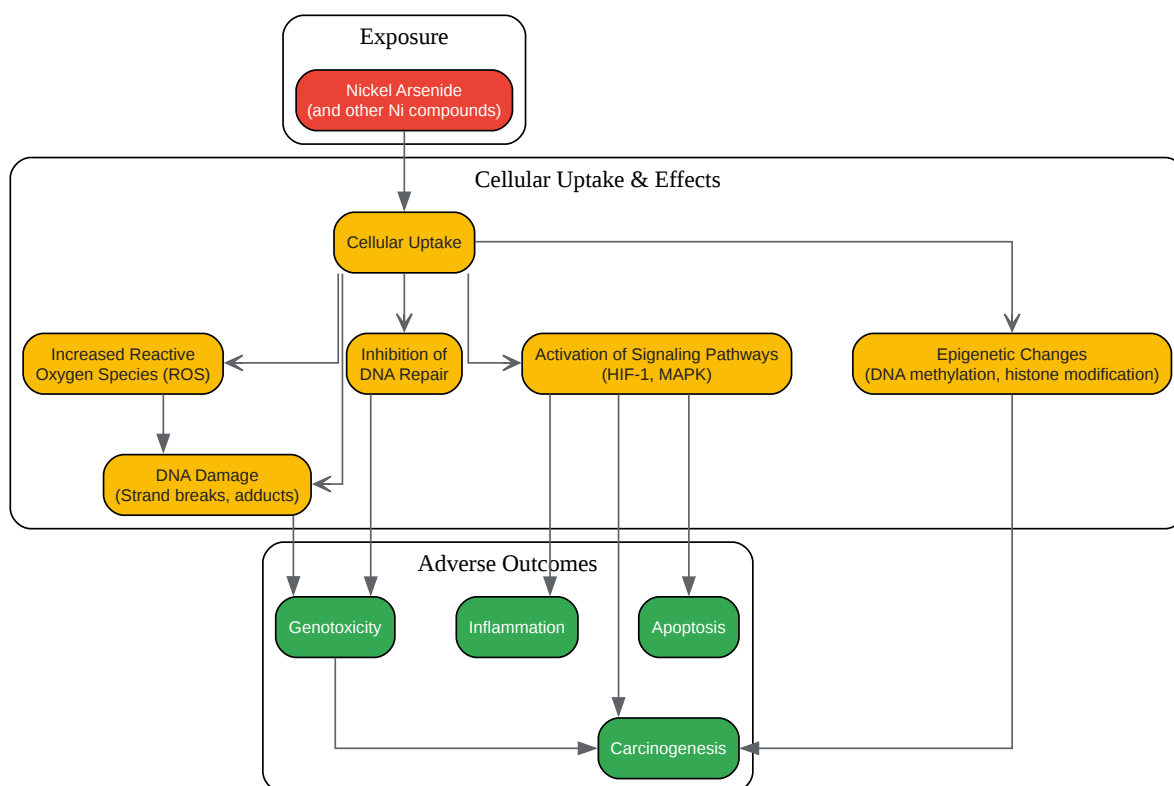
Nickel and its compounds, including **nickel arsenide**, are recognized as significant human health hazards, with established toxicity and carcinogenicity.[5] Exposure can occur through

inhalation, ingestion, or dermal contact, with the lungs and kidneys being primary target organs.^[9]

The carcinogenicity of nickel compounds is a complex process that does not rely on a single mechanism but rather a combination of genotoxic and epigenetic events. Key molecular mechanisms implicated in nickel-induced carcinogenesis include:

- **Oxidative Stress:** Nickel compounds can generate reactive oxygen species (ROS), leading to oxidative damage to DNA, proteins, and lipids. This oxidative stress is a major contributor to the genotoxic effects of nickel.^[10]
- **DNA Damage and Repair Inhibition:** Nickel can directly and indirectly cause DNA damage, including single- and double-strand breaks and DNA-protein crosslinks. Furthermore, nickel has been shown to inhibit various DNA repair pathways, exacerbating the accumulation of genetic damage.
- **Epigenetic Alterations:** Nickel exposure can lead to changes in DNA methylation patterns and histone modifications. These epigenetic changes can alter gene expression, including the silencing of tumor suppressor genes, without changing the DNA sequence itself.
- **Activation of Signaling Pathways:** Nickel can activate signaling pathways that promote cell proliferation and survival, such as the hypoxia-inducible factor 1 (HIF-1) and mitogen-activated protein kinase (MAPK) pathways.^[11] The activation of these pathways can contribute to the development and progression of cancer.^[4]

The following diagram illustrates the key biochemical pathways involved in nickel-induced toxicity and carcinogenesis.



[Click to download full resolution via product page](#)

Figure 2. Key biochemical pathways in nickel-induced toxicity and carcinogenesis.

Conclusion

Stoichiometric and non-stoichiometric **nickel arsenide** phases represent a fascinating class of materials with rich chemistry and physics. Their unique crystal structures and the ability to tune their properties through controlled synthesis make them a subject of ongoing research.

However, the inherent toxicity of these compounds necessitates a thorough understanding of

their potential health risks and the implementation of appropriate safety measures. This guide has provided a foundational overview of these materials, from their synthesis and characterization to their toxicological profiles. Further research is needed to fully elucidate the structure-property relationships in non-stoichiometric Ni_{1-x}As phases and to develop a more complete quantitative understanding of their behavior. For professionals in drug development, the detailed mechanisms of nickel toxicity can provide insights into metal-induced diseases and potential therapeutic strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journal.uctm.edu [journal.uctm.edu]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- 3. Intermetallic compound catalysts: synthetic scheme, structure characterization and catalytic application - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. Seebeck coefficient - Wikipedia [en.wikipedia.org]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. Nickel arsenide (Ni_5As_2) | As_2Ni_5 | CID 138394006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. cdnsciencepub.com [cdnsciencepub.com]
- 11. Composition dependence of the lattice parameter in solid solutions | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Stoichiometric and Non-Stoichiometric Nickel Arsenide Phases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432476#stoichiometric-and-non-stoichiometric-nickel-arsenide-phases]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com